

Application Notes and Protocols for Pd/BaSO₄ in Cross-Coupling Reactions

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Compound of Interest

Compound Name: Palladium barium sulphate

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This document provides detailed application notes and protocols for the use of palladium on barium sulfate (Pd/BaSO₄) in Stille and Buchwald-Hartwig cross-coupling reactions. While Pd/BaSO₄ is a well-established catalyst for other transformations, its application in these specific cross-coupling reactions is less common. This document summarizes the available information and provides general protocols.

Stille Cross-Coupling Reaction using Pd/BaSO₄

Palladium on barium sulfate has been reported as an effective heterogeneous catalyst for the Stille cross-coupling reaction, acting as a reservoir for the active palladium species. This approach offers the benefits of easier catalyst separation and potential for recycling.

Application Notes:

The use of Pd/BaSO₄ in a ligand-free system for Stille cross-coupling reactions has been demonstrated, affording high yields of biaryl products. The reaction can be carried out in an ethanol/water solvent system. A key advantage of this heterogeneous catalyst is its reusability, with reports of it being recycled up to three times with some loss in activity.^[1] Filtration of the catalyst after the reaction yields a solution that retains catalytic activity, suggesting the presence of soluble Pd(0)/Pd(II) species as the true catalytic entities.^[1] This catalytic system has been successfully applied to the coupling of iodobenzene with tributylphenyltin, as well as the coupling of 2-bromothiophene and chlorobenzene.^[1]

Data Presentation:

Due to the limited availability of the full text of the primary research, a comprehensive quantitative summary is not possible. The available information is summarized below.

Parameter	Value/Observation	Reference
Catalyst	Palladium on Barium Sulfate (Pd/BaSO ₄)	[1]
Reaction	Stille Cross-Coupling	[1]
System	Ligand-free	[1]
Solvent	Ethanol/Water	[1]
Yields	High (specific percentages not available)	[1]
Reusability	Up to three times with some loss of activity	[1]
Substrates	Iodobenzene, 2-bromothiophene, chlorobenzene	[1]

Experimental Protocol (Representative):

This protocol is a generalized procedure based on the available abstract and general knowledge of Stille coupling reactions. Optimization may be required for specific substrates.

Materials:

- Aryl halide (e.g., iodobenzene)
- Organostannane (e.g., tributylphenyltin)
- Pd/BaSO₄ (5 wt% Pd)
- Ethanol

- Deionized water
- Inert gas (Argon or Nitrogen)

Procedure:

- To a round-bottom flask equipped with a magnetic stir bar and a reflux condenser, add the aryl halide (1.0 mmol, 1.0 equiv).
- Add the organostannane (1.1 mmol, 1.1 equiv).
- Add Pd/BaSO₄ (0.02 mol% Pd).
- Add a mixture of ethanol and water (e.g., 1:1 v/v, 5 mL).
- Degas the reaction mixture by bubbling with an inert gas for 15-20 minutes.
- Heat the reaction mixture to reflux (or a suitable temperature for the specific substrates) and stir vigorously.
- Monitor the reaction progress by TLC or GC-MS.
- Upon completion, cool the reaction mixture to room temperature.
- Filter the mixture to remove the heterogeneous Pd/BaSO₄ catalyst. The catalyst can be washed with ethanol, dried, and stored for reuse.
- Extract the filtrate with a suitable organic solvent (e.g., ethyl acetate).
- Wash the organic layer with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel.

Buchwald-Hartwig Amination: Status of Pd/BaSO₄ Application

Extensive literature searches did not yield any specific examples or protocols for the use of palladium on barium sulfate (Pd/BaSO₄) as a catalyst for the Buchwald-Hartwig amination reaction. The established catalysts for this transformation are typically homogeneous palladium complexes with specialized phosphine or N-heterocyclic carbene (NHC) ligands.

Application Notes:

The Buchwald-Hartwig amination is a powerful method for the formation of C-N bonds, coupling amines with aryl halides or pseudohalides. The choice of catalyst and ligand is crucial for the success of this reaction, with different generations of catalyst systems developed to expand the substrate scope and improve reaction conditions. Common palladium sources include Pd(OAc)₂, Pd₂(dba)₃, and various Pd-phosphine precatalysts. The reaction is highly dependent on the ligand, which stabilizes the palladium center and facilitates the catalytic cycle. Given the lack of evidence for the use of Pd/BaSO₄ in this reaction, it is recommended to use established homogeneous catalyst systems.

Experimental Protocol (General - Not Pd/BaSO₄ Specific):

This protocol describes a general procedure for the Buchwald-Hartwig amination using a common palladium precursor and a phosphine ligand.

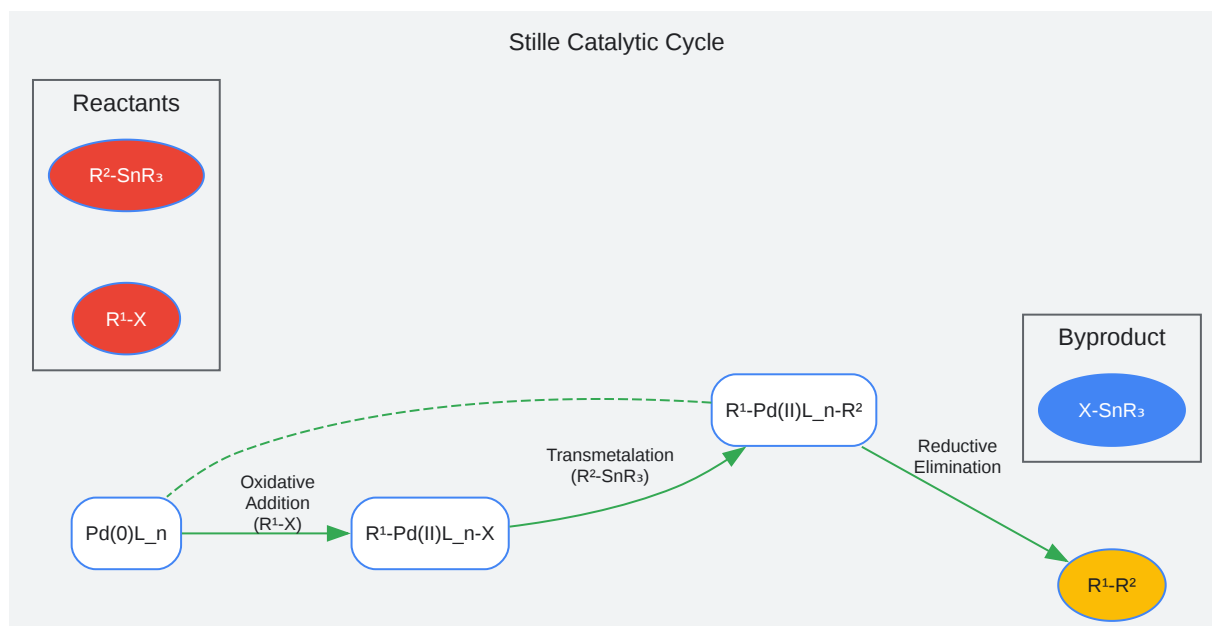
Materials:

- Aryl halide (e.g., bromobenzene)
- Amine (e.g., morpholine)
- Palladium(II) acetate (Pd(OAc)₂)
- Phosphine ligand (e.g., XPhos, SPhos)
- Strong base (e.g., sodium tert-butoxide, cesium carbonate)
- Anhydrous, degassed solvent (e.g., toluene, dioxane)
- Inert gas (Argon or Nitrogen)

Procedure:

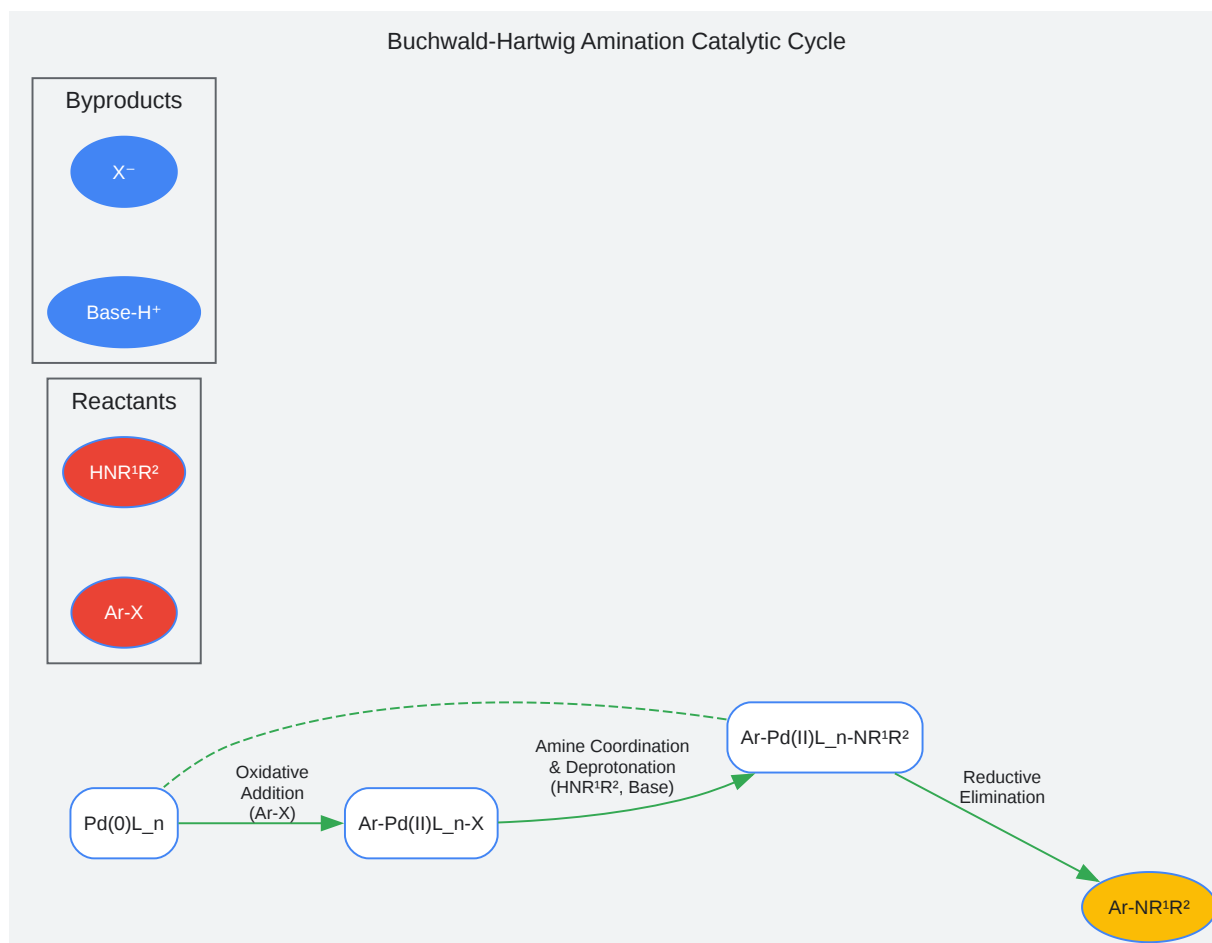
- To a dry Schlenk flask under an inert atmosphere, add $\text{Pd}(\text{OAc})_2$ (0.01-0.05 mol%) and the phosphine ligand (0.012-0.06 mol%).
- Add the aryl halide (1.0 mmol, 1.0 equiv) and the amine (1.2 mmol, 1.2 equiv).
- Add the base (1.4 mmol, 1.4 equiv).
- Add the anhydrous, degassed solvent (3-5 mL).
- Seal the flask and heat the reaction mixture to the desired temperature (typically 80-110 °C).
- Stir the reaction mixture until the starting material is consumed, as monitored by TLC or GC-MS.
- Cool the reaction to room temperature.
- Quench the reaction with water or a saturated aqueous solution of ammonium chloride.
- Extract the product with an organic solvent (e.g., ethyl acetate).
- Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel.

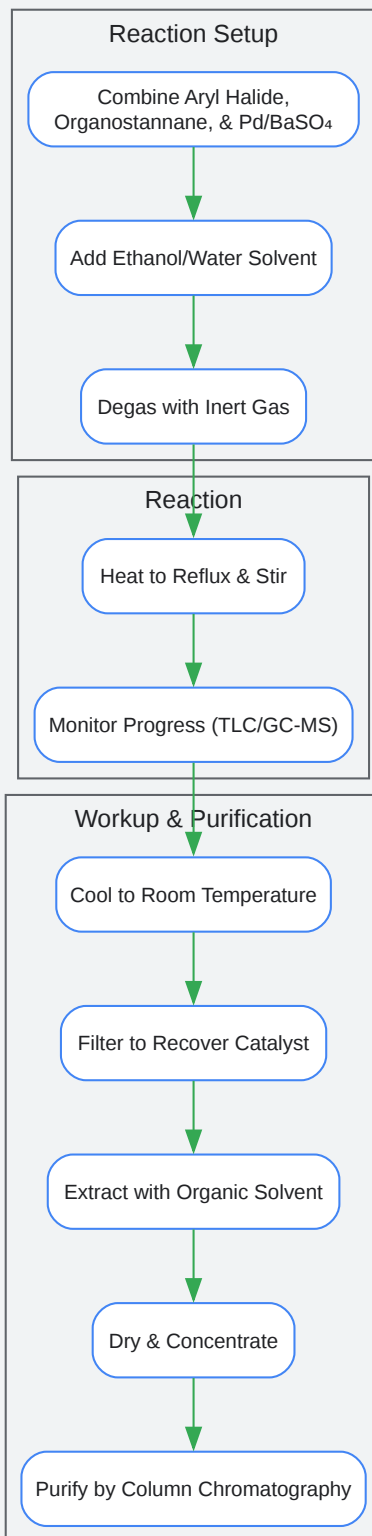
Visualizations



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Caption: General catalytic cycle for the Stille cross-coupling reaction.



Experimental Workflow for Stille Coupling with Pd/BaSO₄[Click to download full resolution via product page](#)

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References

- 1. jaoc.samipubco.com [jaoc.samipubco.com]
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